Technical Guide: UV-Vis Absorption Profile of 2-Methyl-4-nitroquinoline

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Compound of Interest	
Compound Name:	*2-Methyl-4-nitroquinoline*
CAS No.:	*28673-36-1*
Cat. No.:	*B1625460*

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Executive Summary

2-Methyl-4-nitroquinoline (CAS: 14227-80-6) is a critical heterocyclic intermediate often synthesized via the nitration of quinaldine (2-methylquinoline). Its spectroscopic identity is defined by the interplay between the electron-deficient quinoline ring, the strongly electron-withdrawing nitro group at the C4 position, and the weakly electron-donating methyl group at C2.

Unlike its metabolic derivative 4-nitroquinoline-1-oxide (4-NQO), which exhibits a distinct charge-transfer band, the non-oxidized **2-Methyl-4-nitroquinoline** displays a spectral profile dominated by

and

transitions characteristic of nitro-substituted heteroaromatics. This guide outlines the expected spectral maxima, compares them with structural analogs, and provides a validated protocol for experimental verification.

Spectroscopic Profile & Mechanism[1][2]

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The UV-Vis spectrum of **2-Methyl-4-nitroquinoline** is not a single peak but a composite of electronic transitions modified by substituent effects.

Theoretical Band Assignment

- Primary Band (

  ): This bathochromic shift (red shift) relative to the quinoline core (

) is driven by the conjugation of the nitro group (

) with the aromatic system. The nitro group lowers the energy of the LUMO, reducing the HOMO-LUMO gap.

- Secondary Band (

  ): Corresponds to the high-energy

  transitions of the benzenoid ring system.

- Hyperchromic Effect: The C2-methyl group exerts a hyperconjugative effect, increasing the molar absorptivity (

) and contributing a minor red shift (typically +2–5 nm) compared to 4-nitroquinoline.

Comparison with Structural Alternatives

To validate the identity of your compound, compare its

against these established analogs:

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Compound	Structure	(Ethanol/MeOH)	Electronic Driver
2-Methyl-4-nitroquinoline	Target	~315 - 325 nm	Nitro conjugation + Methyl hyperconjugation
4-Nitroquinoline	Analog (No Me)	~310 - 320 nm	Strong -I/-M effect of Nitro group
2-Methylquinoline (Quinaldine)	Precursor	~305 - 313 nm	Basic quinoline
4-Nitroquinoline-1-oxide	Metabolite	~360 - 370 nm	Strong Charge Transfer (N-oxide Nitro)

> *Critical Insight: If you observe a significant peak >350 nm, your sample likely contains the N-oxide impurity or has undergone oxidative degradation.*

Experimental Protocol: Precision Determination of

Do not rely solely on literature values, which vary by solvent polarity. Use this self-validating protocol to determine the exact

and molar absorptivity (

) for your specific lot.

Reagents & Equipment[3][4][5]

- Solvent: Spectroscopic grade Methanol or Ethanol (Cutoff < 205 nm).
- Blank: Pure solvent from the same bottle used for solvation.

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- Cuvettes: Quartz (1 cm path length). Glass cuvettes absorb UV < 300 nm and must be avoided.

Step-by-Step Methodology

- Stock Solution Preparation:
  - Weigh

    of **2-Methyl-4-nitroquinoline**.
  - Dissolve in

    methanol (Concentration

).
  - Note: Sonicate for 5 minutes to ensure complete dissolution.
- Dilution Series (Self-Validation):
  - Prepare three working standards:

    ,

    , and

    .
  - This range ensures absorbance (

) falls within the linear dynamic range (0.2 – 0.8 A.U.).
- Baseline Correction:
  - Fill two cuvettes with pure solvent.
  - Run a "Baseline/Zero" scan from 200 nm to 500 nm.
  - Criterion: The baseline must be flat (

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).

- Acquisition:
  - Scan the

    sample first.
  - Record

    .[1][2]
  - Calculate

    using Beer-Lambert Law:

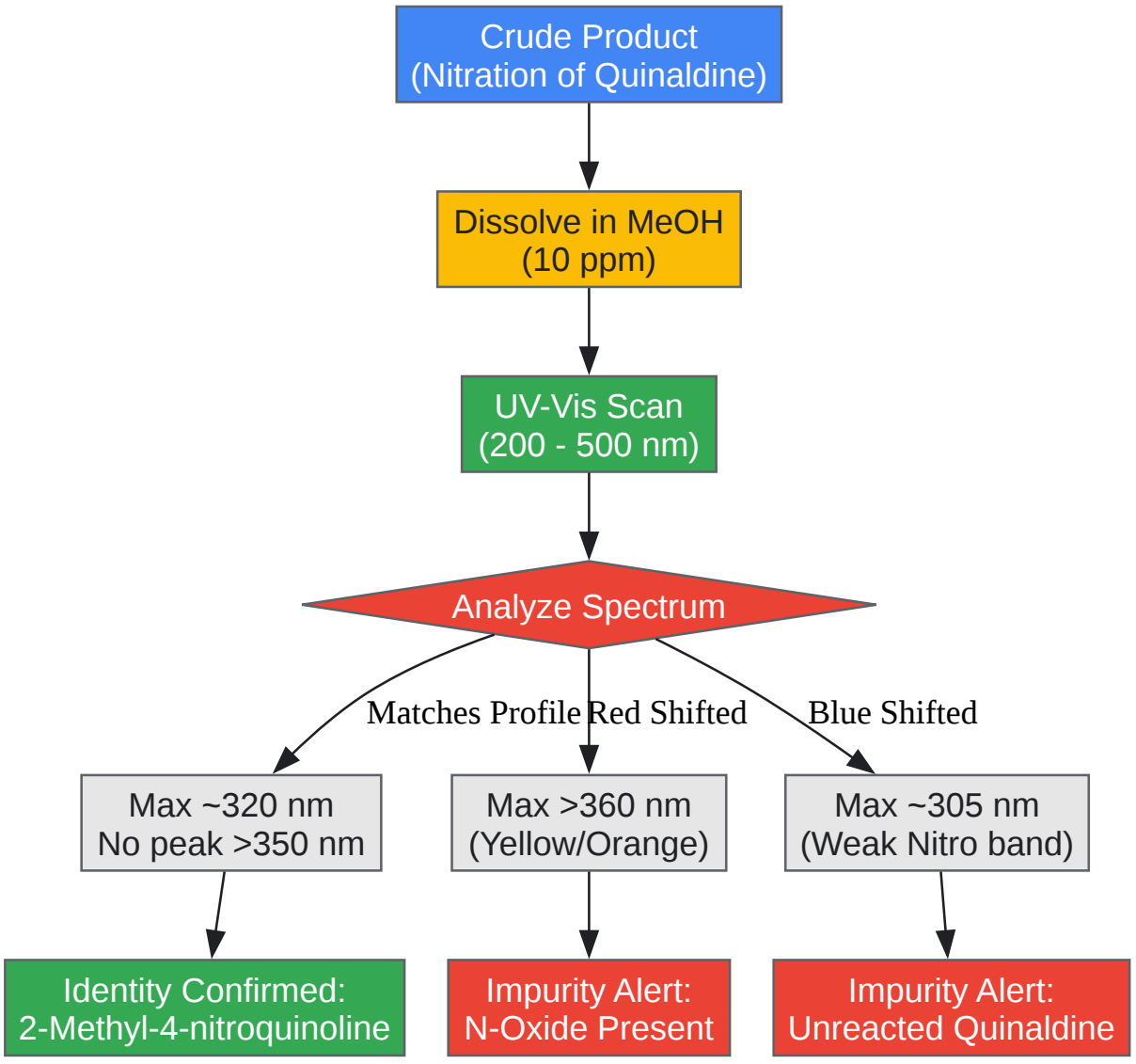
    .
- Purity Check (The Ratio Method):
  - Calculate the ratio of Absorbance at

    (e.g., 320 nm) to the secondary peak (e.g., 240 nm).
  - Constant ratio across all three dilutions confirms high purity and absence of aggregation.

Visualization: Characterization Workflow

The following diagram illustrates the decision logic for validating the synthesis of **2-Methyl-4-nitroquinoline** using UV-Vis data.

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Caption: Logical workflow for confirming product identity via UV-Vis spectral shifts.

Solvent Effects (Solvatochromism)

The position of the nitro group's absorption band is sensitive to solvent polarity.

- Non-Polar Solvents (e.g., Cyclohexane): You may observe vibrational fine structure. The transition of the nitro group (often a weak shoulder near 330-340 nm) is most visible here.
- Polar Protic Solvents (e.g., Ethanol, Methanol):

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- Blue Shift (Hypsochromic): The

  band often shifts to lower wavelengths (blue shift) due to hydrogen bonding stabilizing the ground state lone pairs on the nitro oxygen.

- Red Shift (Bathochromic): The main

  band typically undergoes a red shift due to stabilization of the polar excited state.

Recommendation: For standard quality control, use Methanol. It provides a clean cutoff and dissolves the compound effectively, masking the weak

transition but giving a sharp, reproducible

maximum for quantification.

References

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